

# An In-depth Technical Guide on the Material Designated "2367"

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## Compound of Interest

Compound Name: (-)-BO 2367

Cat. No.: B15581680

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Disclaimer: Initial searches for the chemical compound "**(-)-BO 2367**" did not yield any specific results in the public domain. The provided information pertains to the hot-work tool steel designated as "2367" (also known as 1.2367 or X38CrMoV5-3), which was consistently identified in the search results for the query. This guide is presented to address the possibility of an inquiry related to this material and to demonstrate the requested data presentation and visualization capabilities.

## Introduction to Hot-Work Tool Steel 2367

Hot-work tool steel 1.2367, also identified as X38CrMoV5-3, is a chromium-molybdenum-vanadium alloyed steel.<sup>[1]</sup> It is characterized by its exceptional toughness, high-temperature strength, and excellent resistance to thermal fatigue and heat-checking.<sup>[2][3]</sup> These properties make it a preferred material for a variety of demanding industrial applications that involve high temperatures and pressures.<sup>[2][4]</sup> The steel exhibits good hardenability and can be hardened in both oil and air.<sup>[1]</sup>

## Chemical Composition

The nominal chemical composition of 2367 steel is presented in Table 1. The precise elemental percentages can vary slightly between different standards and manufacturers.

Table 1: Chemical Composition of 2367 (X38CrMoV5-3) Steel

Element	Content (%)
Carbon (C)	0.35 - 0.40
Chromium (Cr)	4.80 - 5.20
Molybdenum (Mo)	2.70 - 3.20
Vanadium (V)	0.40 - 0.60
Silicon (Si)	0.30 - 0.50
Manganese (Mn)	0.30 - 0.50
Source:[3][4]	

## Mechanical and Physical Properties

The mechanical properties of 2367 steel are highly dependent on its heat treatment. A summary of its key properties is provided in Table 2.

Table 2: Mechanical and Physical Properties of 2367 Steel

Property	Value	Condition
Hardness	Max 229 HB	Annealed
Hardness	53-57 HRC	Hardened and Tempered
Hot Forming Temperature	1080 - 900 °C	-
Soft Annealing Temperature	800 - 840 °C	-
Source:[1][4]		

## Experimental Protocols: Heat Treatment

The desired mechanical properties of 2367 steel are achieved through a precise heat treatment process. The general steps are outlined below.

### Soft Annealing

- Heat the steel slowly and uniformly to a temperature between 800-840°C.[1]
- Hold at this temperature for a sufficient time to ensure the material is heated through.
- Cool slowly in the furnace.[1]
- This process will result in a maximum Brinell hardness of 235.[1]

## Hardening

- Preheat the steel to a temperature of 650°C.
- Increase the temperature to the hardening range of 1030-1080°C.[1][4]
- Hold at the hardening temperature to ensure uniform heating.
- Quench in air, oil, or a warm bath (500-550°C).[1]
- The resulting hardness after quenching is typically between 53-57 HRC.[1]

## Tempering

- Temper immediately after hardening.
- Heat to a temperature between 500-550°C, depending on the desired final hardness.[4]
- Hold at the tempering temperature for at least two hours.
- Cool in air.

## Visualizations

### Logical Workflow for Heat Treatment of 2367 Steel

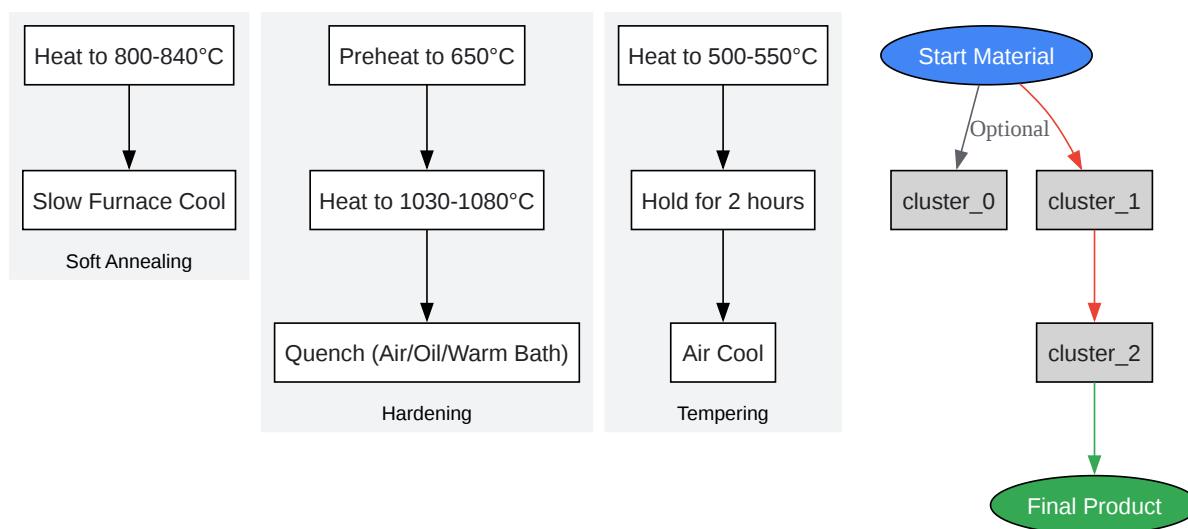


Figure 1: Heat Treatment Workflow for 2367 Steel

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Caption: Heat Treatment Workflow for 2367 Steel.

## Conclusion

While the initial query for "**(-)-BO 2367**" did not correspond to a known chemical compound in the available literature, the designation "2367" is strongly associated with a high-performance hot-work tool steel. This material's well-defined chemical composition and established heat treatment protocols give rise to its desirable properties for demanding industrial applications. The information presented in this guide provides a technical overview for researchers, scientists, and engineering professionals who may be working with this versatile steel.

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## References

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